

Bohenin: An In-depth Technical Safety and Toxicity Profile

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Compound of Interest

Compound Name: *Bohenin*

Cat. No.: B3026127

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An analysis for researchers, scientists, and drug development professionals.

Introduction

Bohenin, chemically identified as glycerol 1,3-dibehenate 2-oleate (BOB), is a triglyceride used in the food industry as a tempering aid and anti-bloom agent, particularly in chocolate and chocolate coatings. This technical guide provides a comprehensive overview of the available safety and toxicity data on **bohenin**, with a focus on its regulatory status, preclinical safety studies, and the methodologies employed in its evaluation. While publicly available data is limited, this guide synthesizes the existing information to provide a profile for researchers and professionals in drug development and food science.

Regulatory Status and Identification

Bohenin is recognized as "Generally Recognized as Safe" (GRAS) by the U.S. Food and Drug Administration (FDA) for its intended use in food products. This conclusion is based on a GRAS notification (GRN 000050) submitted by Fuji Oil Co., Ltd., which incorporates the original GRAS petition GRP 4G0407.^{[1][2]} According to the notification, **bohenin** is intended for use at levels not to exceed 5 percent by weight of the total fat in chocolate and chocolate coatings.^[2]

Summary of Toxicological Studies

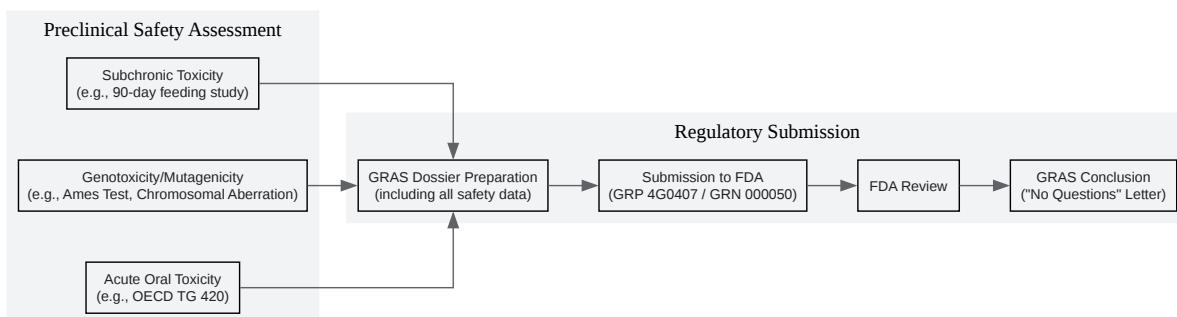
The GRAS notification for **bohenin** references unpublished toxicity and mutagenicity studies.^[1] While the full details of these studies are not publicly available, the FDA's "no questions"

response to the GRAS notice indicates that the provided data were sufficient to support the safety of **bohenin** for its specified use. The safety assessment of **bohenin** also relies on the metabolic fate of its constituents, behenic acid and oleic acid, which are common dietary fatty acids with well-established safety profiles.

Due to the limited public availability of specific quantitative data from dedicated studies on **bohenin**, a detailed summary table cannot be constructed at this time. However, information on related compounds provides some context for the safety of its components.

Experimental Protocols

Detailed experimental protocols for the specific toxicity studies on **bohenin** are contained within the unpublished GRAS petition GRP 4G0407 and are not publicly accessible. However, standard toxicological testing protocols as mandated by regulatory agencies such as the FDA and the Organisation for Economic Co-operation and Development (OECD) were likely followed. Below is a generalized workflow for the types of studies that would have been conducted to support the GRAS notification.



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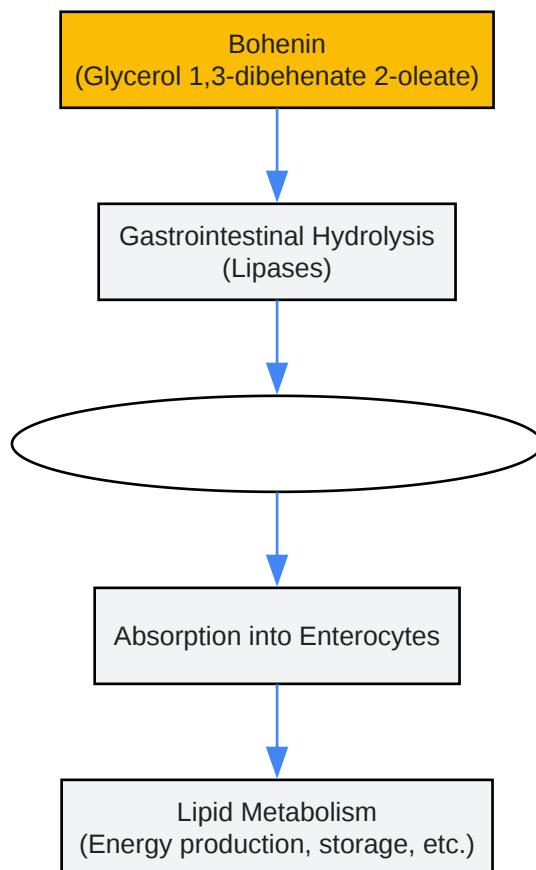
Caption: Generalized workflow for preclinical safety assessment and regulatory submission for a food ingredient like **bohenin**.

Metabolism and Potential Signaling Pathways

Bohenin, as a triglyceride, is expected to be hydrolyzed in the gastrointestinal tract by lipases into its constituent fatty acids (behenic acid and oleic acid) and glycerol. These components are then absorbed and enter into normal lipid metabolism pathways.

There is currently no publicly available information to suggest that **bohenin** directly interacts with or modulates specific signaling pathways in a manner that would be of toxicological concern at its intended levels of consumption. The safety evaluation of **bohenin** relies on the well-understood metabolic fate of its components.

The diagram below illustrates the expected metabolic fate of **bohenin**.



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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. GRAS Notices hfppappexternal.fda.gov
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